

Application Notes and Protocols for 1,3-Dibutyl Acetylcitrate in Enzymatic Assays

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Compound of Interest

Compound Name: 1,3-Dibutyl acetylcitrate

Cat. No.: B15292188

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **1,3-Dibutyl acetylcitrate** (ATBC), also known as acetyl tributyl citrate, as a substrate in enzymatic assays. This document is intended for researchers in biochemistry, toxicology, and drug development who are investigating esterase activity, xenobiotic metabolism, and the biocompatibility of plasticizers.

Introduction

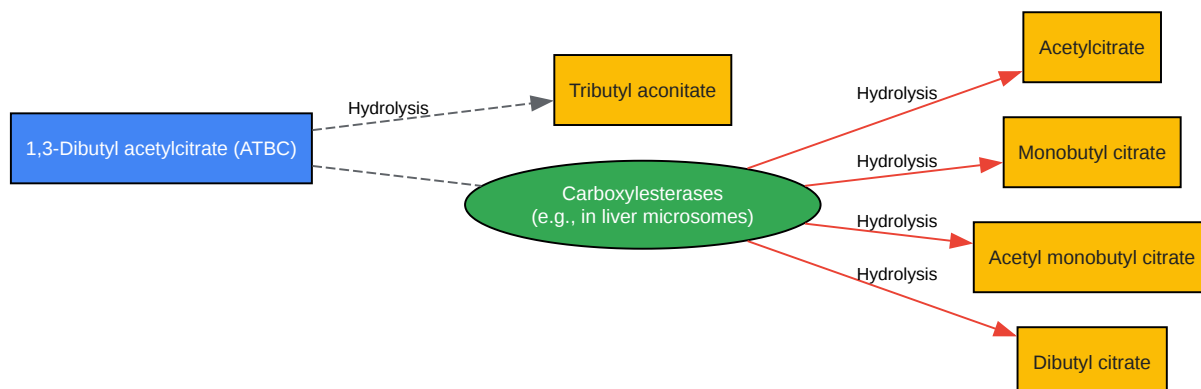
1,3-Dibutyl acetylcitrate is a commonly used plasticizer in a variety of consumer products, including food packaging and medical devices. Due to its potential for human exposure, understanding its metabolic fate is of significant interest. ATBC is primarily metabolized by hydrolytic enzymes, particularly carboxylesterases, which are abundant in the liver and plasma. [1][2][3] The hydrolysis of ATBC breaks down the ester bonds, leading to the formation of several metabolites, including acetyl citrate, monobutyl citrate, acetyl monobutyl citrate, and dibutyl citrate. [3][4] In some instances, it can also be hydrolyzed to tributyl aconitate. This enzymatic breakdown is a critical step in the detoxification and elimination of ATBC from the body.

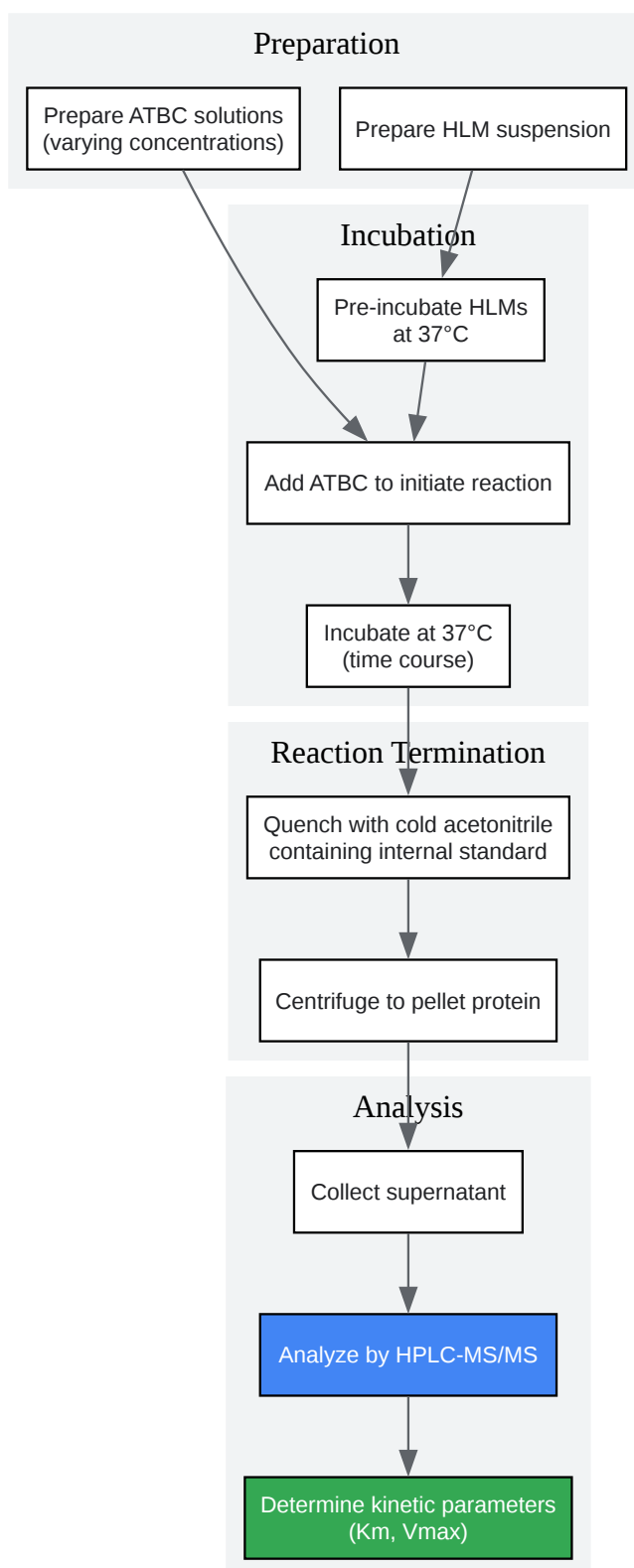
The enzymatic assays described herein are designed to characterize the kinetics of ATBC hydrolysis and to screen for potential enzyme inhibitors. Such studies are crucial for assessing

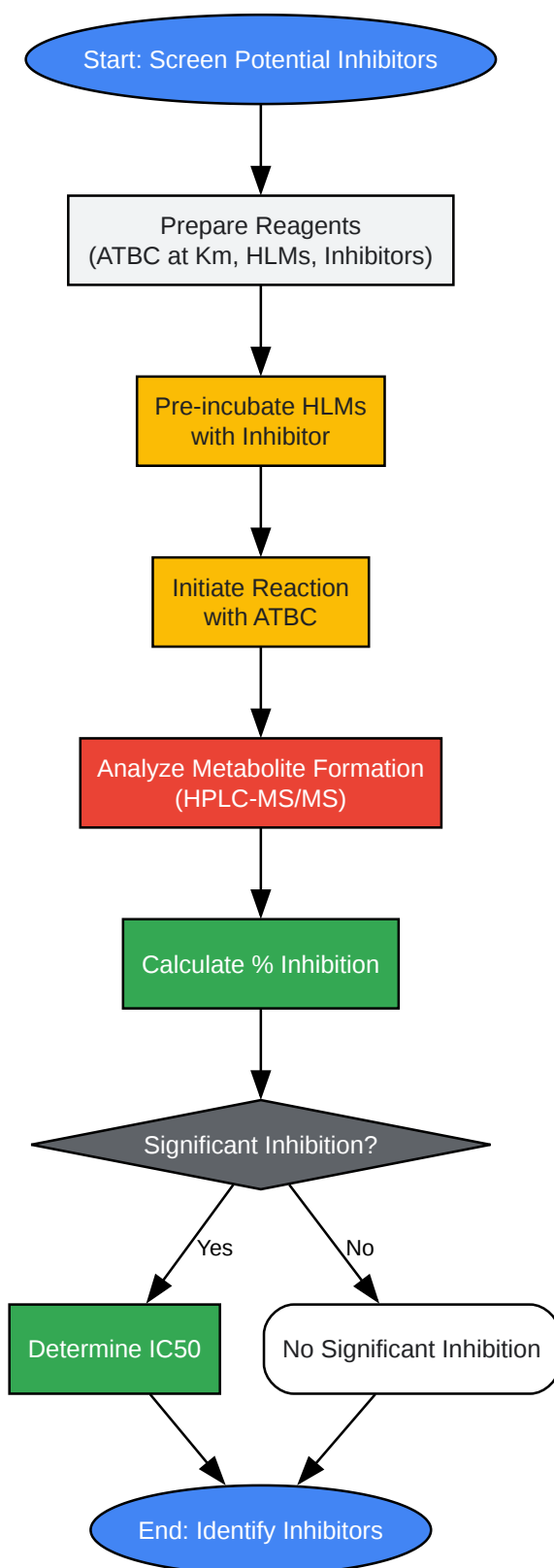
the safety of ATBC and for understanding its interactions with other xenobiotics.

Metabolic Pathway of 1,3-Dibutyl Acetylcitrate

The metabolic breakdown of **1,3-Dibutyl acetylcitrate** primarily occurs via hydrolysis catalyzed by carboxylesterases. The following diagram illustrates the principal metabolic pathway.







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